

Technical Support Center: Purification of Crude O-(3-Chloroallyl)hydroxylamine

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Compound of Interest

Compound Name: O-(3-Chloroallyl)hydroxylamine

Cat. No.: B154111

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **O-(3-Chloroallyl)hydroxylamine**.

Frequently Asked Questions (FAQs)

Q1: What is **O-(3-Chloroallyl)hydroxylamine** and what are its common forms?

A1: **O-(3-Chloroallyl)hydroxylamine** is a versatile organic reagent with the chemical formula C₃H₆CINO. It is primarily used in the synthesis of pharmaceuticals and agrochemicals. It exists in two common forms: the free base, which is a clear, colorless oil, and its hydrochloride salt, which is a crystalline solid.[1][2]

Q2: What are the key physical and chemical properties I should be aware of?

A2: Key properties are summarized in the table below. The free base is thermally sensitive, with a decomposition temperature starting around 82-115°C, which is important to consider during purification.[1][3]

Q3: What are the typical impurities in crude **O-(3-Chloroallyl)hydroxylamine**?

A3: Crude **O-(3-Chloroallyl)hydroxylamine** may contain unreacted starting materials such as trans-1,3-dichloropropene and hydroxylamine. Another potential impurity is a nitrone byproduct formed from the N-alkylation of an oxime intermediate.[2]

Q4: How should I store **O-(3-Chloroallyl)hydroxylamine**?

A4: Both the free base and its hydrochloride salt should be stored in a cool, dark place under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation. For long-term storage, a freezer at temperatures below -20°C is recommended.[1][4]

Q5: What are the primary safety concerns when handling this compound?

A5: **O-(3-Chloroallyl)hydroxylamine** is classified as a toxic liquid.[5] It is essential to handle it in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Data Presentation

Table 1: Physicochemical Properties of **O-(3-Chloroallyl)hydroxylamine** and its Hydrochloride Salt

Property	O-(3-Chloroallyl)hydroxylamine (Free Base)	O-(3-Chloroallyl)hydroxylamine HCl (Salt)
CAS Number	87851-77-2[6]	82244-86-8[7]
Molecular Formula	C ₃ H ₆ CINO[1]	C ₃ H ₇ Cl ₂ NO
Molecular Weight	107.54 g/mol [1]	144.01 g/mol [2]
Appearance	Clear, colorless oil[1]	Crystalline solid
Boiling Point	209°C (at 760 mmHg)[1][8]	Decomposes
Melting Point	N/A	164-165°C (crude), 182-183°C (recrystallized)
Solubility	Slightly soluble in chloroform and ethyl acetate[1]	Soluble in ethanol
Storage	Store in freezer (-20°C) under inert atmosphere[1][4]	Store in a cool, dry place under inert atmosphere

Troubleshooting Guides

Purification of O-(3-Chloroallyl)hydroxylamine Free Base (Vacuum Distillation)

Issue	Potential Cause	Suggested Solution
Low Yield	<ul style="list-style-type: none">- Product decomposition due to excessive temperature.	<ul style="list-style-type: none">- Ensure the distillation is performed under a high vacuum to lower the boiling point.- Use a heating mantle with precise temperature control and avoid overheating.
<ul style="list-style-type: none">- Incomplete transfer of the crude oil.	<ul style="list-style-type: none">- Ensure complete transfer of the crude product to the distillation flask, using a small amount of a volatile solvent that can be easily removed under vacuum.	
Product Darkens During Distillation	<ul style="list-style-type: none">- Thermal decomposition.	<ul style="list-style-type: none">- Lower the distillation temperature by improving the vacuum.- Ensure the distillation is performed as quickly as possible.
Bumping or Uncontrolled Boiling	<ul style="list-style-type: none">- Lack of smooth boiling.	<ul style="list-style-type: none">- Use a magnetic stir bar to ensure smooth boiling. Boiling chips are not effective under vacuum.
<ul style="list-style-type: none">- Rapid initial heating.	<ul style="list-style-type: none">- Apply heat gradually to the distillation flask.	
Pressure Fluctuations	<ul style="list-style-type: none">- Leaks in the distillation setup.	<ul style="list-style-type: none">- Check all glass joints and connections for leaks. Ensure all joints are properly greased.
<ul style="list-style-type: none">- Inconsistent vacuum source.	<ul style="list-style-type: none">- Ensure the vacuum pump is functioning correctly and providing a stable vacuum.	

Purification of O-(3-Chloroallyl)hydroxylamine Hydrochloride (Recrystallization)

Issue	Potential Cause	Suggested Solution
"Oiling Out" (Product separates as an oil instead of crystals)	<ul style="list-style-type: none">- The solution is supersaturated at a temperature above the melting point of the impure product.	<ul style="list-style-type: none">- Add a small amount of the primary solvent (ethanol) to dissolve the oil, then cool the solution very slowly.
- Cooling the solution too quickly.	<ul style="list-style-type: none">- Allow the solution to cool to room temperature slowly before placing it in an ice bath.	
Poor or No Crystal Formation	<ul style="list-style-type: none">- Too much solvent was used.	<ul style="list-style-type: none">- Concentrate the solution by evaporating some of the solvent and then allow it to cool again.
- The solution is not sufficiently supersaturated.	<ul style="list-style-type: none">- Scratch the inside of the flask with a glass rod to induce crystallization.- Add a seed crystal of pure product.	
Low Recovery of Crystals	<ul style="list-style-type: none">- The product is significantly soluble in the solvent mixture at low temperatures.	<ul style="list-style-type: none">- Ensure the minimum amount of hot solvent is used for dissolution.- Cool the solution in an ice bath for a sufficient amount of time to maximize crystal precipitation.
Colored Impurities in Crystals	<ul style="list-style-type: none">- Impurities were not removed prior to crystallization.	<ul style="list-style-type: none">- If the impurities are colored, consider treating the hot solution with a small amount of activated charcoal before filtering and cooling.

Experimental Protocols

Protocol 1: Purification of O-(3-Chloroallyl)hydroxylamine Free Base by Vacuum Distillation

Objective: To purify crude **O-(3-Chloroallyl)hydroxylamine** (an oil) from non-volatile impurities and unreacted starting materials.

Materials:

- Crude **O-(3-Chloroallyl)hydroxylamine**
- Round-bottom flask
- Short path distillation head with a condenser and vacuum adapter
- Receiving flask
- Heating mantle with a magnetic stirrer
- Magnetic stir bar
- Vacuum pump
- Thermometer
- Glass wool or aluminum foil for insulation

Procedure:

- Setup: Assemble the vacuum distillation apparatus. Ensure all glassware is dry and joints are lightly greased. Place a magnetic stir bar in the distillation flask.
- Charging the Flask: Transfer the crude **O-(3-Chloroallyl)hydroxylamine** into the distillation flask.
- Applying Vacuum: Connect the apparatus to a vacuum pump and slowly evacuate the system.

- Heating: Once a stable vacuum is achieved, begin to gently heat the distillation flask using a heating mantle.
- Distillation: The product will begin to distill as the temperature rises. Due to its thermal sensitivity, it is crucial to maintain the lowest possible distillation temperature by ensuring a good vacuum.
- Collection: Collect the distilled, purified **O-(3-Chloroallyl)hydroxylamine** in the receiving flask.
- Completion: Once the distillation is complete, remove the heat source and allow the apparatus to cool to room temperature before slowly releasing the vacuum.

Protocol 2: Purification of **O-(3-Chloroallyl)hydroxylamine Hydrochloride** by Recrystallization

Objective: To purify crude **O-(3-Chloroallyl)hydroxylamine** hydrochloride from soluble impurities.

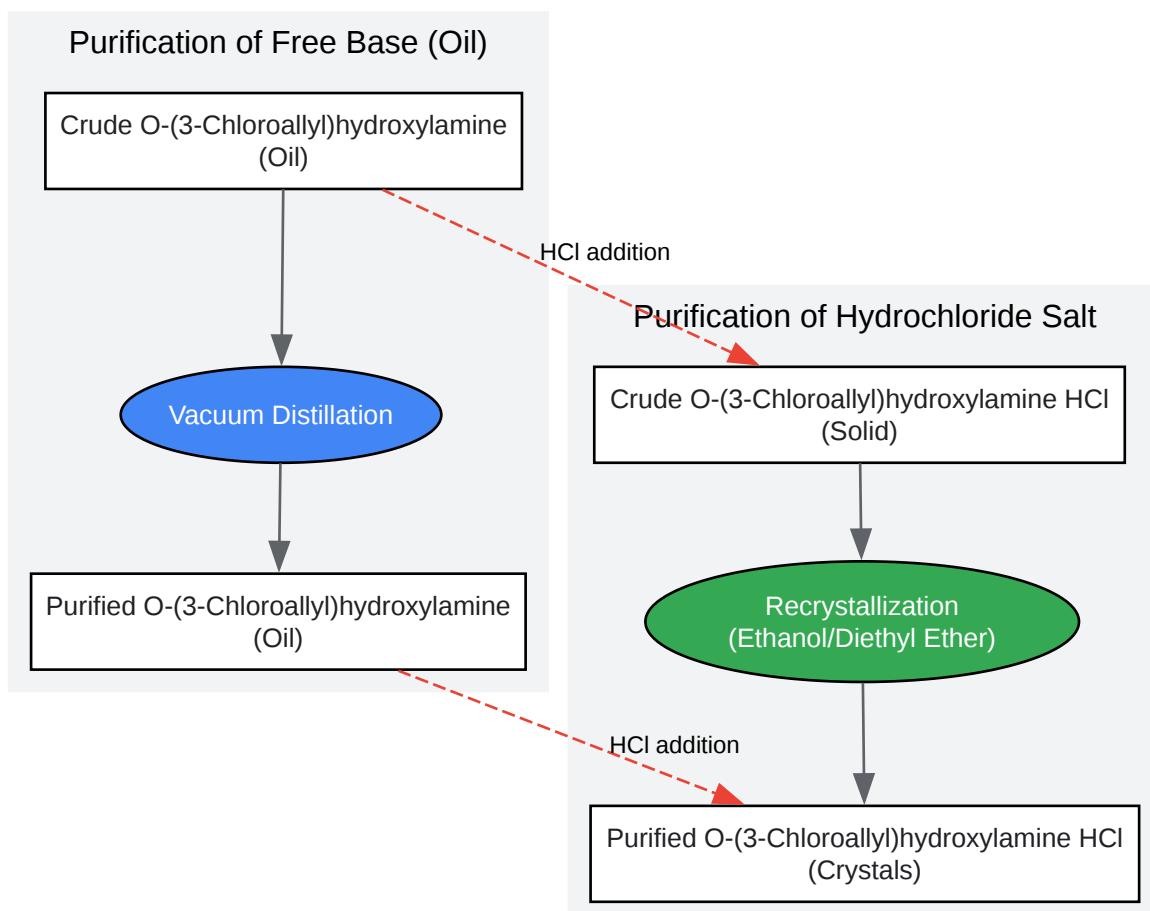
Materials:

- Crude **O-(3-Chloroallyl)hydroxylamine** hydrochloride
- Ethanol
- Diethyl ether
- Erlenmeyer flasks
- Hot plate
- Buchner funnel and filter flask
- Filter paper

Procedure:

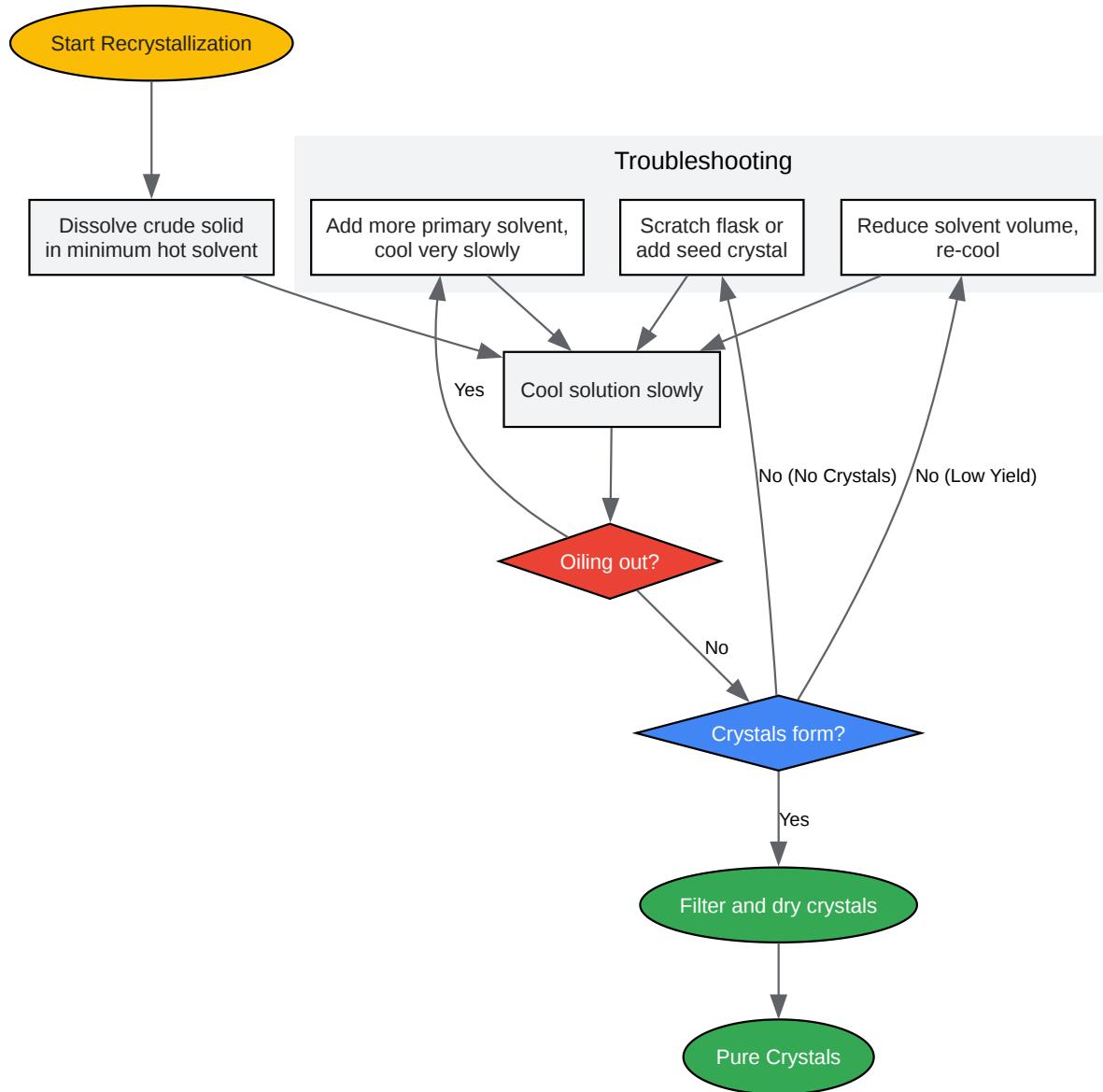
- Dissolution: Place the crude **O-(3-Chloroallyl)hydroxylamine** hydrochloride in an Erlenmeyer flask. Add a minimal amount of hot ethanol to dissolve the solid completely.
- Cooling and Crystallization: Allow the solution to cool slowly to room temperature. Crystal formation should begin.
- Precipitation: Once the solution has reached room temperature, slowly add diethyl ether as an anti-solvent until the solution becomes cloudy, indicating precipitation.
- Complete Crystallization: Cool the flask in an ice bath for at least 30 minutes to ensure maximum crystallization.
- Filtration: Collect the crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the crystals with a small amount of cold diethyl ether to remove any remaining soluble impurities.
- Drying: Dry the purified crystals under vacuum to remove residual solvent.

Mandatory Visualization



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Caption: Purification workflow for **O-(3-Chloroallyl)hydroxylamine**.

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